

4-tert-Butylbenzenesulfonamide physical and chemical properties

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Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonamide

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An In-depth Technical Guide to 4-tert-Butylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-tert-butylbenzenesulfonamide**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a synthetic intermediate or encounter it as a related impurity. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols for its synthesis are provided.

Core Physical and Chemical Properties

4-tert-Butylbenzenesulfonamide, also known by synonyms such as 4-(1,1-Dimethylethyl)benzenesulfonamide and p-tert-butylbenzenesulfonamide, is a white to off-white solid crystalline powder.^{[1][2]} Its chemical structure consists of a benzene ring substituted with a tert-butyl group and a sulfonamide group at the para position.^[3] This compound is a notable intermediate and a degradation impurity of the endothelin receptor antagonist, Bosentan.^{[1][3]}

Table 1: Physical Properties of 4-tert-Butylbenzenesulfonamide

Property	Value	Source(s)
Appearance	White to off-white solid/powder to crystal	[1][2][3]
Melting Point	136-142 °C	[1][2][3][4]
Boiling Point (Predicted)	337.2 ± 35.0 °C	[1][3]
Density (Predicted)	1.152 ± 0.06 g/cm ³	[1]
Solubility	Slightly soluble in Chloroform, Sparingly soluble in Ethyl Acetate	[1][3]
pKa (Predicted)	10.22 ± 0.10	[1][3]

Table 2: Chemical Identifiers and Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ NO ₂ S	[3][4][5]
Molecular Weight	213.3 g/mol	[3][6][7]
CAS Number	6292-59-7	[3][5][6]
IUPAC Name	4-tert-butylbenzenesulfonamide	[5][6]
SMILES	CC(C) (C)C1=CC=C(C=C1)S(=O) (=O)N	[4]

Experimental Protocols

The synthesis of **4-tert-butylbenzenesulfonamide** can be achieved through various routes. Below are detailed protocols for two common laboratory-scale methods.

Protocol 1: Synthesis from 4-(tert-Butyl)benzenesulfonyl Chloride

This method involves the reaction of 4-(tert-butyl)benzenesulfonyl chloride with concentrated ammonia.

Materials:

- 4-(tert-butyl)benzenesulfonyl chloride
- Dichloromethane
- Concentrated ammonia solution
- Round bottom flask
- Magnetic stirrer
- Rotary evaporator
- Brinell funnel

Procedure:

- Add a solution of 4-(tert-butyl)benzenesulfonyl chloride (2.30 g, 10.0 mmol) in dichloromethane (100 mL) to a 500 mL round bottom flask at 0 °C.[\[1\]](#)
- Slowly add concentrated ammonia (50 mL, 100 mmol, 10 equivalents) to the flask.[\[1\]](#)
- Allow the reaction mixture to gradually warm to room temperature and stir continuously for 20 hours.[\[1\]](#)
- Upon completion of the reaction, remove the solvent by evaporation under reduced pressure using a rotary evaporator.[\[1\]](#)
- Filter the resulting slurry through a Brinell funnel to isolate the solid product.[\[1\]](#)
- The process should yield 4-(tert-butyl)benzenesulfonamide as a white solid (1.60 g, 75% yield).[\[1\]](#)

Protocol 2: Synthesis from Benzenesulfonamide

This alternative synthesis route involves the reaction of benzenesulfonamide with a tert-butylating agent, such as tert-butyl acrylate or tert-butyl propionate, in the presence of a catalyst.[3]

Materials:

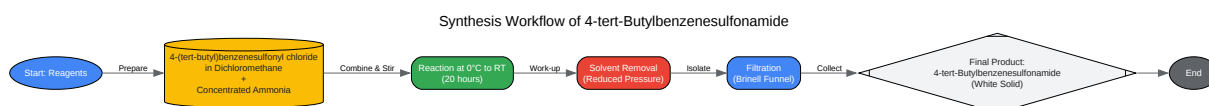
- Benzenesulfonamide
- tert-Butyl acrylate or tert-butyl propionate
- Hafnium or Zirconium tetrachloride (catalyst)
- N-methyl pyrrolidone (solvent)
- Reflux apparatus
- High-Performance Liquid Chromatography (HPLC) for monitoring
- Filtration apparatus

Procedure:

- In a suitable reaction vessel, dissolve benzenesulfonamide in N-methyl pyrrolidone.[3]
- Add tert-butyl acrylate or tert-butyl propionate to the solution.[3]
- Introduce a catalytic amount of hafnium or zirconium tetrachloride.[3]
- Heat the reaction mixture to approximately 150°C under reflux conditions.[3]
- Monitor the progress of the reaction using HPLC to ensure the complete conversion of the starting materials.[3]
- Once the reaction is complete, cool the mixture and filter to remove any solid byproducts.[3]
- Isolate the product through decompression and desolventization to yield high-purity **4-tert-butylbenzenesulfonamide**. [3]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **4-tert-butylbenzenesulfonamide** from 4-(tert-butyl)benzenesulfonyl chloride as described in Protocol 1.



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Caption: Synthesis of **4-tert-Butylbenzenesulfonamide** Workflow.

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